

Meloscandonine: A Comprehensive Technical Guide to its Physical and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Meloscandonine is a monomeric indole alkaloid first isolated from the plant Melodinus scandens Forst. Its molecular formula has been established as C₂₀H₂₀N₂O₂. This technical guide provides a detailed overview of the known physical and chemical properties of **Meloscandonine**, based on primary scientific literature. All quantitative data is presented in structured tables for clarity, and detailed experimental protocols from the source literature are provided. Furthermore, this guide includes visualizations of key experimental and structural concepts using the DOT language for graph visualization.

Physical and Chemical Properties

The physical and chemical properties of **Meloscandonine** are summarized in the table below. These have been determined through a combination of crystallographic analysis and other analytical techniques.



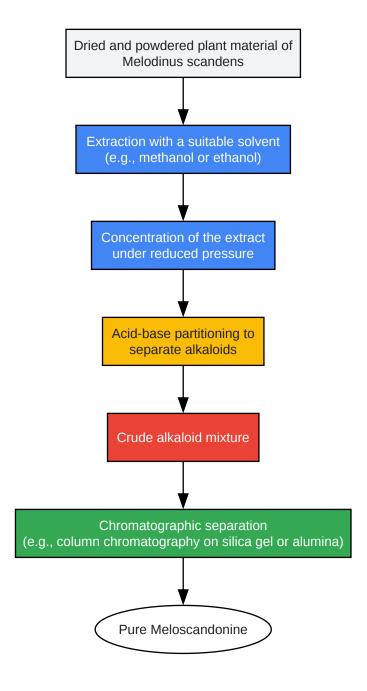
Property	Value	Source
Molecular Formula	C20H20N2O2	
Molecular Weight	332.39 g/mol	Calculated from molecular formula
Melting Point	Sublimes at 270 °C (at 0.01 mm Hg)	
Crystal System	Orthorhombic	
Space Group	P212121	
Unit Cell Dimensions	a = 12.803(5) Å, b = 28.99(1) Å, c = 9.107(3) Å	
Molecules per Unit Cell (Z)	8	

Note: A specific melting point under standard atmospheric pressure has not been reported in the reviewed literature. The sublimation temperature suggests high thermal stability. Information on the solubility of **Meloscandonine** in various solvents is not explicitly detailed in the primary literature.

Experimental Protocols Isolation of Meloscandonine from Melodinus scandens

The initial isolation of **Meloscandonine** was reported by Mehri, Plat, and Potier in 1971. The general procedure for the extraction and isolation of alkaloids from Melodinus scandens is as follows. It is important to note that the specific detailed protocol for the separation of **Meloscandonine** from the other nine isolated alkaloids is not fully elaborated in the abstract.





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A generalized workflow for the isolation of **Meloscandonine**.

Crystal Preparation for X-ray Crystallography

Crystals of **Meloscandonine** suitable for X-ray diffraction studies were prepared by sublimation.

 Method: The purified alkaloid was sublimed at a temperature of 270 °C under a reduced pressure of 0.01 mm of mercury. This process yielded single crystals appropriate for

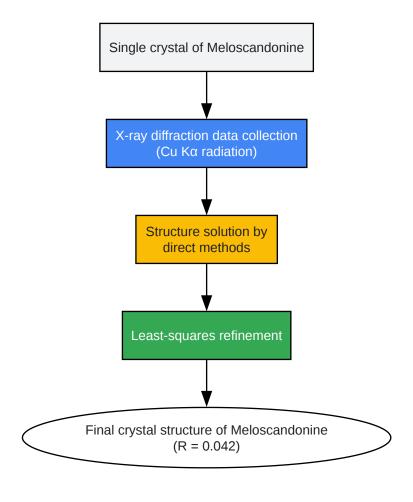


structural analysis.

Structure Elucidation by X-ray Crystallography

The crystal structure of **Meloscandonine** was determined using direct methods and refined by least-squares procedures.

- Data Collection: 2542 independent reflections were collected using Cu Kα radiation.
- Structure Solution: The structure was solved by direct methods, a common technique for determining the phases of the structure factors in crystallography.
- Refinement: The structural model was refined using least-squares procedures to a final R-factor of 0.042. The positions of the hydrogen atoms were located and their parameters were also refined. The analysis revealed the presence of two independent molecules of Meloscandonine in the asymmetric unit, which are linked by hydrogen bonds.



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Workflow for the crystal structure determination of **Meloscandonine**.

Spectral Data

Detailed spectral data (¹H NMR, ¹³C NMR, IR, and MS) for **Meloscandonine** are not fully available in the readily accessible literature. The primary publications focus on the isolation and crystal structure. Further research is required to obtain and present a comprehensive set of spectral data.

Signaling Pathways and Biological Activity

Information regarding the signaling pathways affected by **Meloscandonine** or its broader biological activities is not detailed in the foundational literature. Further pharmacological and biochemical studies are necessary to elucidate its mechanism of action and potential therapeutic applications.

Conclusion

Meloscandonine is a structurally characterized indole alkaloid from Melodinus scandens. While its solid-state structure is well-defined, a comprehensive profile of its physical and chemical properties, including melting point, solubility, and detailed spectral data, remains to be fully documented in the public domain. This guide serves as a summary of the currently available technical information and highlights the areas where further research is needed to fully characterize this natural product for potential drug development and scientific investigation.

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